

# Determining Groundwater Residence Time with Radon-222: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Radon-222

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## Introduction

The determination of groundwater residence time, the duration water has remained in an aquifer, is crucial for a multitude of applications, including water resource management, contaminant transport modeling, and understanding hydrogeological processes. **Radon-222** ( $^{222}\text{Rn}$ ), a naturally occurring radioactive noble gas, serves as a powerful and cost-effective tracer for dating young groundwater, typically with residence times of up to 20 days.[1][2] Its utility stems from its constant production from the decay of Radium-226 ( $^{226}\text{Ra}$ ) in aquifer materials and its relatively short half-life of 3.8 days.[1][3][4] This document provides detailed application notes and experimental protocols for the use of  $^{222}\text{Rn}$  in determining groundwater residence time.

## Principle of the Method

The  $^{222}\text{Rn}$  dating method is based on the principle of radioactive ingrowth. Surface water, which is in contact with the atmosphere, has a very low  $^{222}\text{Rn}$  concentration.[3] As this water infiltrates the subsurface and becomes groundwater, it is no longer in contact with the air and begins to accumulate  $^{222}\text{Rn}$  produced from the decay of  $^{226}\text{Ra}$  present in the surrounding rock and soil.[1][4] The concentration of  $^{222}\text{Rn}$  in the groundwater increases over time until it reaches a state of secular equilibrium with  $^{226}\text{Ra}$ , where the rate of  $^{222}\text{Rn}$  production equals its rate of radioactive decay.[1] This process typically takes about 25 days.[1] By measuring the  $^{222}\text{Rn}$  concentration

in a groundwater sample, and knowing the equilibrium concentration, the time since the water infiltrated the ground (residence time) can be calculated.

## Key Assumptions and Limitations

The application of the  $^{222}\text{Rn}$  method for groundwater residence time determination relies on several key assumptions:

- **Homogeneous Distribution of  $^{226}\text{Ra}$ :** The method assumes a relatively uniform distribution of Radium-226 in the aquifer material along the groundwater flow path.<sup>[2]</sup> Geological heterogeneity can lead to variations in radon emanation.<sup>[2]</sup>
- **No Mixing with Older Groundwater:** The model is most accurate when the sampled water represents a single parcel of recently infiltrated water without significant mixing with older groundwater that has already reached secular equilibrium.<sup>[2]</sup>
- **Plug Flow Conditions:** The simplest models assume that water moves through the aquifer in a "plug flow" manner, without significant dispersion.
- **Constant Infiltration Source:** The method is best suited for situations with a constant source of infiltrating surface water, such as from a river or lake.<sup>[2]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data relevant to the **Radon-222** dating method.

Parameter	Value	Unit	Reference
Half-life of Radon-222	3.825	days	[3][4]
Radon-222 Decay Constant ( $\lambda$ )	0.181	day <sup>-1</sup>	Calculated
Typical <sup>222</sup> Rn in Surface Water	< 0.1	Bq/L	[3]
Typical <sup>222</sup> Rn in Groundwater	Tens to hundreds	Bq/L	[3]
Time to reach 99% Secular Equilibrium	~25	days	[1]

## Experimental Protocols

### Sample Collection

Proper sample collection is critical to prevent the loss of dissolved <sup>222</sup>Rn gas.

Materials:

- Glass or PET sample bottles (500 mL or 1 L), gas-tight.[5]
- Submersible pump or bailer.
- Tubing (e.g., silicone, Tygon).
- Disposable syringes (20 mL).[6]
- Field filtration unit (optional).
- Portable water quality meter (for temperature, pH, conductivity).

Protocol:

- Well Purging: Before sampling, purge the well to ensure that the water collected is representative of the aquifer and not stagnant water from the well casing. The volume of

water to be purged should be at least three times the volume of the well casing.

- Minimize Aeration: Collect the sample with minimal turbulence and exposure to the atmosphere to prevent radon degassing.[3]
- Bottom-Up Filling: Place the end of the tubing at the bottom of the sample bottle and allow the water to fill from the bottom up, displacing the air with minimal agitation.
- Overflow: Allow the bottle to overflow for at least one bottle volume to ensure all air is expelled.
- Capping: Securely cap the bottle while it is still overflowing to eliminate any headspace.
- Storage and Transport: Store the samples on ice and transport them to the laboratory as soon as possible. Analysis should ideally be performed within a few days of collection due to the short half-life of  $^{222}\text{Rn}$ . [3]

## Radon-222 Measurement by Liquid Scintillation Counting

Liquid Scintillation Counting (LSC) is a common and accurate method for measuring  $^{222}\text{Rn}$  in water.[5][7]

Materials:

- Liquid Scintillation Counter (LSC).
- 20 mL glass vials with PTFE-lined caps.[6]
- Water-immiscible scintillation cocktail (e.g., toluene-based).[6]
- Pipettes or syringes.
- $^{226}\text{Ra}$  standard solution for calibration.[5]

Protocol:

- Sample Preparation:

- In a fume hood, pipette 10 mL of the water sample into a 20 mL LSC vial.
- Carefully add 10 mL of the water-immiscible scintillation cocktail. The  $^{222}\text{Rn}$  will preferentially partition into the organic scintillant phase.[\[6\]](#)
- Tightly cap the vial and shake vigorously for approximately 1-2 minutes to facilitate the extraction of radon into the scintillant.
- Equilibration: Allow the vial to stand for at least 3 hours to allow for the ingrowth of  $^{222}\text{Rn}$ 's short-lived decay products, which also contribute to the scintillation signal and bring the system to radioactive equilibrium.[\[5\]](#)[\[8\]](#)
- Counting:
  - Place the vial in the LSC.
  - Count the alpha and beta emissions for a predetermined time (e.g., 600 to 1800 seconds).[\[5\]](#) The counting window should be set to encompass the energy peaks of  $^{222}\text{Rn}$  and its progeny.
- Calibration: Prepare a calibration standard by adding a known activity of a  $^{226}\text{Ra}$  standard solution to a vial with the scintillation cocktail. Allow this standard to reach secular equilibrium (at least 30 days) before counting to establish the counting efficiency.[\[5\]](#)
- Background Measurement: Prepare a background sample using deionized water with no  $^{222}\text{Rn}$  and the scintillation cocktail to determine the background count rate.

## Data Analysis and Residence Time Calculation

The residence time (t) of the groundwater can be calculated using the following ingrowth equation:

$$A = A_{\text{eq}} (1 - e^{(-\lambda t)})$$

Where:

- A is the measured  $^{222}\text{Rn}$  activity concentration in the groundwater sample (Bq/L).

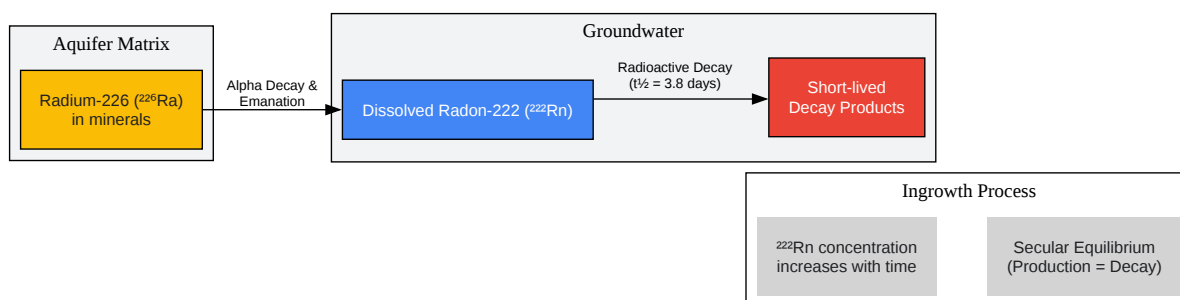
- $A_{eq}$  is the  $^{222}\text{Rn}$  activity concentration at secular equilibrium (Bq/L). This is determined by sampling groundwater at a location sufficiently far downstream where residence times are expected to be long (e.g., > 20 days), or by laboratory experiments on aquifer sediments.[2]
- $\lambda$  is the decay constant of  $^{222}\text{Rn}$  ( $0.181 \text{ day}^{-1}$ ).
- $t$  is the groundwater residence time in days.

Rearranging the equation to solve for residence time:

$$t = - (1/\lambda) * \ln(1 - (A / A_{eq}))$$

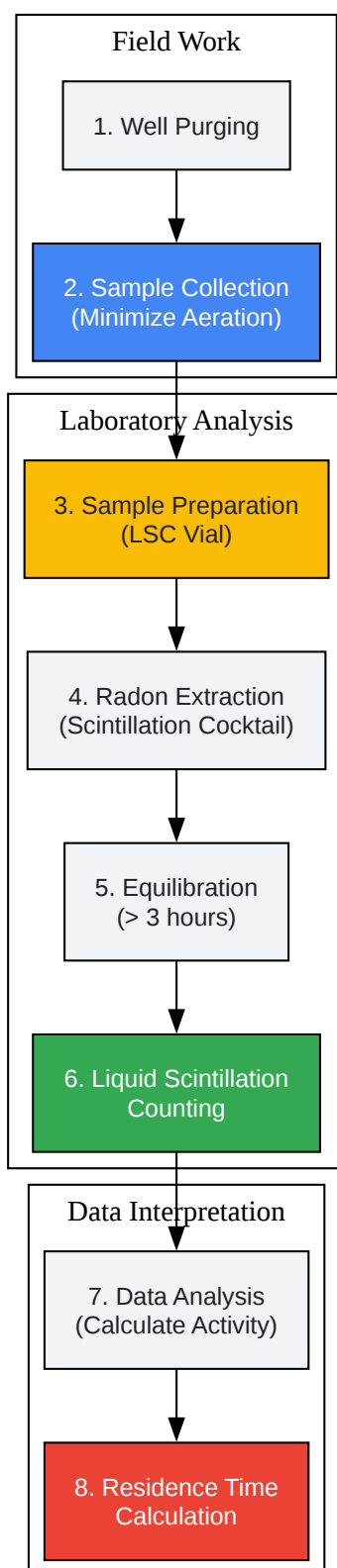
## Visualizations

The following diagrams illustrate the key processes and workflows involved in determining groundwater residence time using **Radon-222**.



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Caption: Radioactive decay of Radium-226 and ingrowth of **Radon-222** in groundwater.



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Caption: Experimental workflow for groundwater residence time determination using **Radon-222**.

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- To cite this document: BenchChem. [Determining Groundwater Residence Time with Radon-222: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088996#determining-groundwater-residence-time-with-radon-222]

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Address: 3281 E Guasti Rd  
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